

# Spectroscopic Profile of 2-(2,4-Difluorophenoxy)propanoic Acid: A Technical Guide

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## Compound of Interest

|                |                                       |
|----------------|---------------------------------------|
| Compound Name: | 2-(2,4-Difluorophenoxy)propanoic acid |
| CAS No.:       | 52043-21-7                            |
| Cat. No.:      | B1312038                              |

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## Abstract

This technical guide provides a comprehensive, in-depth analysis of the predicted spectroscopic data for **2-(2,4-Difluorophenoxy)propanoic acid**. In the absence of publicly available experimental spectra for this specific molecule, this document leverages foundational spectroscopic principles and extensive data from analogous structures to construct a reliable predictive model of its infrared (IR), nuclear magnetic resonance ( $^1\text{H}$  and  $^{13}\text{C}$  NMR), and mass spectrometry (MS) profiles. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering a robust framework for the identification, characterization, and quality control of **2-(2,4-Difluorophenoxy)propanoic acid** and related compounds. Each section details the theoretical basis for the predicted spectral features, providing a causal explanation for the experimental choices and expected outcomes.

# Introduction: The Significance of Spectroscopic Characterization

**2-(2,4-Difluorophenoxy)propanoic acid** belongs to the class of aryloxyalkanoic acids, a scaffold of significant interest in medicinal chemistry and agrochemistry. The precise structural elucidation of such molecules is paramount for understanding their biological activity, metabolic fate, and overall efficacy. Spectroscopic techniques are the cornerstone of this characterization, providing an unambiguous fingerprint of the molecular structure.

This guide addresses a critical knowledge gap by furnishing a detailed, predicted spectroscopic profile of **2-(2,4-Difluorophenoxy)propanoic acid**. The predictions herein are derived from a thorough analysis of structurally related compounds, including 2-(2,4-dichlorophenoxy)propanoic acid[1][2][3][4] and other fluorinated aromatic derivatives[5][6][7]. By understanding the influence of the 2,4-difluorophenoxy moiety and the propanoic acid side chain on the spectroscopic output, we can construct a highly informative and predictive dataset.

## Predicted Infrared (IR) Spectroscopy

### 2.1. Experimental Rationale

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. For **2-(2,4-Difluorophenoxy)propanoic acid**, we expect to observe characteristic absorption bands corresponding to the carboxylic acid group (O-H and C=O stretching), the ether linkage (C-O stretching), and the fluorinated aromatic ring (C-F and C=C stretching). The spectrum of a solid sample would typically be acquired using the potassium bromide (KBr) pellet method to minimize interference from solvents.

### 2.2. Predicted IR Absorption Bands

The predicted IR spectrum of **2-(2,4-Difluorophenoxy)propanoic acid** is summarized in Table 1.

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Vibrational Mode | Assignment                               |
|--------------------------------|---------------|------------------|------------------------------------------|
| 3300-2500                      | Broad, Strong | O-H stretch      | Carboxylic acid O-H                      |
| ~2980, ~2940                   | Medium        | C-H stretch      | Propanoic acid<br>aliphatic C-H          |
| ~1710                          | Strong        | C=O stretch      | Carboxylic acid C=O<br>(dimer)           |
| ~1600, ~1500                   | Medium-Strong | C=C stretch      | Aromatic ring C=C                        |
| ~1250                          | Strong        | C-O stretch      | Aryl-O-Alkyl ether                       |
| ~1100                          | Strong        | C-F stretch      | Aromatic C-F                             |
| 1440-1395                      | Medium        | O-H bend         | Carboxylic acid O-H<br>in-plane bend     |
| 950-910                        | Broad, Medium | O-H bend         | Carboxylic acid O-H<br>out-of-plane bend |

### 2.3. Interpretation of the Predicted IR Spectrum

The most prominent feature in the predicted IR spectrum is the very broad absorption band from 3300-2500 cm<sup>-1</sup>, characteristic of the O-H stretching vibration in a hydrogen-bonded carboxylic acid dimer.<sup>[8][9][10]</sup> This broadness is a direct consequence of the strong intermolecular hydrogen bonding. Superimposed on this broad O-H band would be the sharper C-H stretching vibrations of the propanoic acid aliphatic protons.

A strong, sharp absorption is predicted around 1710 cm<sup>-1</sup> for the carbonyl (C=O) stretch.<sup>[8][9]</sup> Its position suggests the presence of a dimeric, aromatic carboxylic acid. The aromatic C=C stretching vibrations are expected to appear as a pair of bands around 1600 and 1500 cm<sup>-1</sup>. The presence of fluorine substituents on the aromatic ring can influence the intensity and exact position of these bands.

The strong absorption around 1250 cm<sup>-1</sup> is indicative of the asymmetric C-O-C stretching of the aryl-alkyl ether linkage. A strong band around 1100 cm<sup>-1</sup> is predicted for the C-F stretching vibrations.<sup>[11]</sup> The in-plane and out-of-plane O-H bending vibrations of the carboxylic acid are

expected in the 1440-1395  $\text{cm}^{-1}$  and 950-910  $\text{cm}^{-1}$  regions, respectively, with the latter often appearing as a broad band.[8]

## Predicted $^1\text{H}$ Nuclear Magnetic Resonance (NMR) Spectroscopy

### 3.1. Experimental Rationale

$^1\text{H}$  NMR spectroscopy provides detailed information about the chemical environment of protons in a molecule. For **2-(2,4-Difluorophenoxy)propanoic acid**, we would acquire the spectrum in a deuterated solvent, such as deuterated chloroform ( $\text{CDCl}_3$ ) or dimethyl sulfoxide ( $\text{DMSO}-d_6$ ), with tetramethylsilane (TMS) as an internal standard ( $\delta = 0.00$  ppm). The choice of solvent can slightly influence the chemical shift of the acidic proton.

### 3.2. Predicted $^1\text{H}$ NMR Spectral Data (in $\text{CDCl}_3$ )

| Chemical Shift ( $\delta$ , ppm) | Multiplicity    | Coupling Constants (J, Hz) | Integration | Assignment    |
|----------------------------------|-----------------|----------------------------|-------------|---------------|
| ~10-12                           | Singlet (broad) | -                          | 1H          | COOH          |
| ~7.05                            | Multiplet       | 1H                         | H-6         |               |
| ~6.90                            | Multiplet       | 1H                         | H-5         |               |
| ~6.80                            | Multiplet       | 1H                         | H-3         |               |
| ~4.80                            | Quartet         | $J \approx 6.9$ Hz         | 1H          | CH            |
| ~1.65                            | Doublet         | $J \approx 6.9$ Hz         | 3H          | $\text{CH}_3$ |

### 3.3. Interpretation of the Predicted $^1\text{H}$ NMR Spectrum

The proton of the carboxylic acid is expected to appear as a broad singlet in the downfield region of 10-12 ppm. Its broadness is due to hydrogen bonding and chemical exchange.

The aromatic region will display three signals for the three protons on the difluorophenoxy ring. The fluorine atoms exert a significant influence on the chemical shifts and multiplicities of these

protons through both inductive and mesomeric effects, as well as through-space coupling.

- H-6: This proton is ortho to the ether linkage and meta to the fluorine at C-4. It is expected to be the most downfield of the aromatic protons.
- H-5: This proton is meta to both the ether linkage and the fluorine at C-4, and ortho to the fluorine at C-2.
- H-3: This proton is ortho to the fluorine at C-2 and C-4. The strong electron-withdrawing nature of the adjacent fluorine atoms will likely shift this proton upfield relative to H-6.

The complex splitting patterns in the aromatic region arise from proton-proton ( $^3J_{HH}$ ,  $^4J_{HH}$ ) and proton-fluorine ( $^3J_{HF}$ ,  $^4J_{HF}$ ,  $^5J_{HF}$ ) couplings. Typical ortho H-F coupling ( $^3J_{HF}$ ) is in the range of 7-11 Hz, meta ( $^4J_{HF}$ ) is 4-8 Hz, and para ( $^5J_{HF}$ ) is 0-3 Hz.

The propanoic acid side chain will give rise to two signals:

- A quartet around 4.80 ppm for the methine proton (-CH), split by the three protons of the adjacent methyl group.
- A doublet around 1.65 ppm for the methyl protons (-CH<sub>3</sub>), split by the single methine proton.

Caption: Molecular structure of **2-(2,4-Difluorophenoxy)propanoic acid** with proton numbering.

## Predicted $^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Spectroscopy

### 4.1. Experimental Rationale

$^{13}\text{C}$  NMR spectroscopy identifies the different carbon environments in a molecule. Due to the presence of fluorine, we expect to see C-F coupling, which will split the signals of the carbons in the aromatic ring. A proton-decoupled  $^{13}\text{C}$  NMR spectrum will be acquired to simplify the spectrum by removing C-H couplings.

### 4.2. Predicted $^{13}\text{C}$ NMR Spectral Data (in $\text{CDCl}_3$ )

| Chemical Shift ( $\delta$ , ppm) | Multiplicity (due to C-F coupling) | Coupling Constants (J, Hz)                             | Assignment      |
|----------------------------------|------------------------------------|--------------------------------------------------------|-----------------|
| ~175                             | Singlet                            | -                                                      | COOH            |
| ~158                             | Doublet of Doublets                | $^1\text{JCF} \approx 245$ , $^3\text{JCF} \approx 12$ | C-2             |
| ~155                             | Doublet of Doublets                | $^1\text{JCF} \approx 250$ , $^3\text{JCF} \approx 12$ | C-4             |
| ~145                             | Doublet                            | $^2\text{JCF} \approx 10$                              | C-1             |
| ~112                             | Doublet of Doublets                | $^2\text{JCF} \approx 22$ , $^4\text{JCF} \approx 4$   | C-5             |
| ~110                             | Doublet                            | $^2\text{JCF} \approx 25$                              | C-6             |
| ~105                             | Triplet (apparent)                 | $^2\text{JCF} \approx 26$ , $^2\text{JCF} \approx 26$  | C-3             |
| ~72                              | Singlet                            | -                                                      | CH              |
| ~18                              | Singlet                            | -                                                      | CH <sub>3</sub> |

#### 4.3. Interpretation of the Predicted $^{13}\text{C}$ NMR Spectrum

The carbonyl carbon of the carboxylic acid is expected to be the most downfield signal, around 175 ppm.

The carbons of the aromatic ring will be significantly affected by the fluorine substituents. The carbons directly bonded to fluorine (C-2 and C-4) will appear as doublets of doublets with very large one-bond C-F coupling constants ( $^1\text{JCF}$ ) in the range of 240-250 Hz.<sup>[5]</sup> They will also exhibit smaller three-bond coupling to the other fluorine atom.

The other aromatic carbons will also show splitting due to two-, three-, and four-bond C-F couplings, which are typically in the range of 20-30 Hz for two-bond couplings ( $^2\text{JCF}$ ) and smaller for longer-range couplings.<sup>[5]</sup> The carbon attached to the ether oxygen (C-1) will be deshielded and show coupling to the fluorine at C-2. The remaining aromatic carbons (C-3, C-5, and C-6) will have chemical shifts and splitting patterns dictated by their proximity to the fluorine atoms and the ether linkage.

The aliphatic carbons of the propanoic acid side chain, being further from the influence of the aromatic ring and fluorine atoms, are expected to appear as singlets at approximately 72 ppm

for the methine carbon and 18 ppm for the methyl carbon.

Caption: Molecular structure of **2-(2,4-Difluorophenoxy)propanoic acid** with carbon numbering.

## Predicted Mass Spectrometry (MS)

### 5.1. Experimental Rationale

Mass spectrometry is used to determine the molecular weight and elemental composition of a molecule and to gain structural information from its fragmentation pattern. Electron ionization (EI) is a common technique that causes fragmentation, providing a characteristic fingerprint. The molecular formula of **2-(2,4-Difluorophenoxy)propanoic acid** is  $C_9H_8F_2O_3$ , with a monoisotopic mass of approximately 202.04 Da.

### 5.2. Predicted Fragmentation Pattern

| m/z | Proposed Fragment | Fragmentation Pathway                               |
|-----|-------------------|-----------------------------------------------------|
| 202 | $[M]^+$           | Molecular ion                                       |
| 157 | $[M - COOH]^+$    | Loss of the carboxyl group                          |
| 129 | $[C_6H_3F_2O]^+$  | Cleavage of the ether bond (phenoxy portion)        |
| 73  | $[C_3H_5O_2]^+$   | Cleavage of the ether bond (propanoic acid portion) |
| 45  | $[COOH]^+$        | Alpha cleavage                                      |

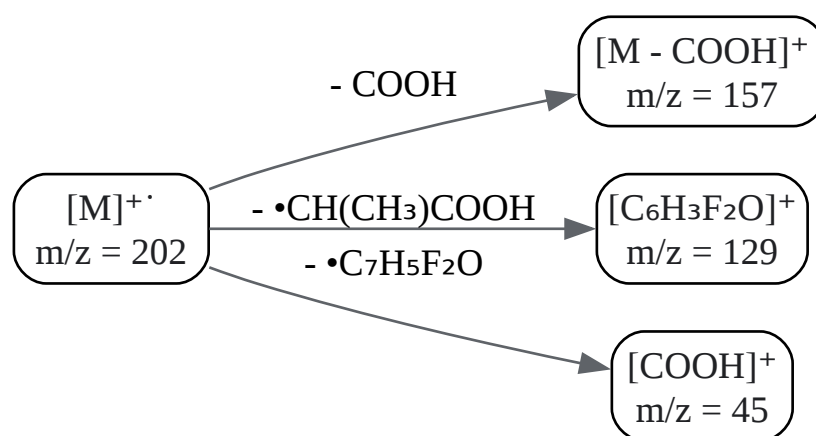
### 5.3. Interpretation of the Predicted Mass Spectrum

The molecular ion peak  $[M]^+$  is expected at m/z 202. A common fragmentation pathway for carboxylic acids is the loss of the carboxyl group ( $-COOH$ ), which would result in a fragment at m/z 157.[\[12\]](#)[\[13\]](#)

Another likely fragmentation is the cleavage of the ether bond. This can occur in two ways:

- Formation of the 2,4-difluorophenoxy radical and the  $[\text{CH}(\text{CH}_3)\text{COOH}]^+$  cation, which is unlikely to be a major peak.
- Formation of the 2,4-difluorophenoxide cation  $[\text{C}_6\text{H}_3\text{F}_2\text{O}]^+$  at  $m/z$  129, which is expected to be a significant peak.

Alpha cleavage, the breaking of the bond adjacent to the carbonyl group, would lead to the loss of the ethylphenoxy group, resulting in a fragment corresponding to the carboxyl group  $[\text{COOH}]^+$  at  $m/z$  45.<sup>[12][13]</sup>



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Caption: Predicted major fragmentation pathways for **2-(2,4-Difluorophenoxy)propanoic acid** in EI-MS.

## Conclusion

This technical guide provides a detailed, predictive spectroscopic profile of **2-(2,4-Difluorophenoxy)propanoic acid** based on established principles and data from analogous compounds. The predicted IR,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and MS data, along with their interpretations, offer a comprehensive framework for the identification and characterization of this molecule. This information is intended to serve as a valuable resource for researchers and scientists, facilitating the unambiguous structural elucidation and quality assessment of this and related compounds in various scientific and industrial applications.

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